

Iodocholeline Iodide: A Technical Guide to Solubility in DMSO and Water

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Compound of Interest

Compound Name: Iodocholeline iodide

Cat. No.: B3041369

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **iodocholeline iodide** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and water. This document offers quantitative solubility data, detailed experimental protocols for solubility determination, and visual workflows to aid in experimental design and execution.

Core Topic: Solubility of Iodocholeline Iodide

Iodocholeline iodide is a non-radioactive analogue of Carbon-11 choline, utilized in positron emission tomography (PET) imaging for monitoring various cancers. It also serves as a catalyst in the free radical polymerization of functional polymers. Understanding its solubility is critical for its application in both biomedical research and materials science, ensuring accurate and reproducible results in experimental settings.

Quantitative Solubility Data

The solubility of **iodocholeline iodide** in DMSO and water has been determined and is summarized in the table below. These values are essential for the preparation of stock solutions and experimental media.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Remarks
Dimethyl Sulfoxide (DMSO)	100	280.14	Ultrasonic assistance may be required for complete dissolution. It is also noted that the hygroscopic nature of DMSO can impact solubility, and the use of newly opened DMSO is recommended.
Water (H ₂ O)	50	140.07	Ultrasonic assistance may be required for complete dissolution.

Experimental Protocols

While specific experimental data for the generation of the above solubility values is not publicly detailed, a standard protocol for determining the kinetic solubility of a compound like **iodocholine iodide** in DMSO and water is provided below. This method is widely used in pharmaceutical and chemical research for its relevance to high-throughput screening and early-stage drug discovery.

Protocol: Kinetic Solubility Determination of Iodocholine Iodide

1. Objective: To determine the maximum concentration at which **iodocholine iodide** remains dissolved in a buffered aqueous solution after being introduced from a concentrated DMSO stock.

2. Materials:

- **Iodocholine iodide** powder

- Anhydrous DMSO
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microplate with a lid
- Multi-channel pipette
- Plate shaker
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

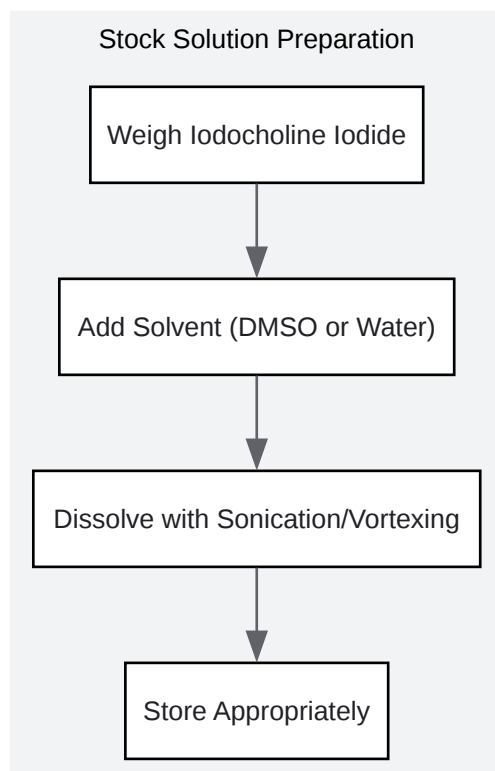
3. Procedure:

- Preparation of **iodocholine iodide** Stock Solution:
 - Accurately weigh a precise amount of **iodocholine iodide**.
 - Dissolve the powder in anhydrous DMSO to prepare a high-concentration stock solution (e.g., 10 mg/mL).
 - Ensure complete dissolution, using a vortex mixer or sonicator if necessary.
- Serial Dilution:
 - Add 100 μ L of PBS to a series of wells in the 96-well microplate.
 - Add 2 μ L of the **iodocholine iodide** DMSO stock solution to the first well and mix thoroughly. This represents the highest concentration.
 - Perform a serial dilution by transferring a set volume from the first well to the subsequent wells containing PBS, mixing at each step.
- Equilibration and Precipitation:
 - Cover the microplate and incubate at room temperature for a specified period (e.g., 2 hours) on a plate shaker. This allows the solution to equilibrate and any precipitate to form.
- Analysis:

- After incubation, visually inspect the wells for any precipitate.
- Quantify the concentration of the dissolved **iodocholine iodide** in the supernatant of each well using a suitable analytical method like UV-Vis spectrophotometry or HPLC.
- The highest concentration at which no precipitate is observed is determined to be the kinetic solubility.

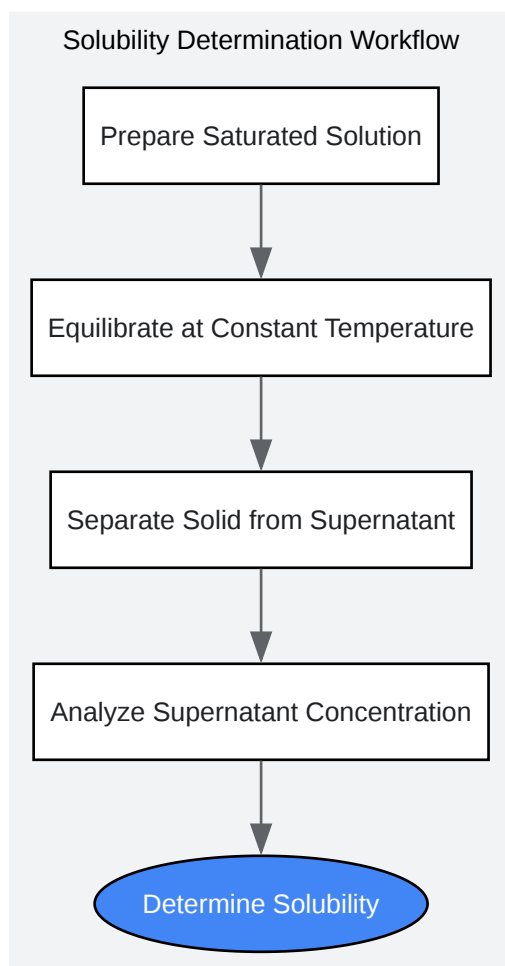
Visualizing Workflows and Logical Relationships

To further clarify the experimental processes, the following diagrams, generated using the DOT language, illustrate key workflows.



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Stock Solution Preparation Workflow



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General Solubility Determination Workflow

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com